

Proper Disposal of 2-Ethenylphenol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethenylphenol

Cat. No.: B127231

[Get Quote](#)

The safe handling and disposal of **2-Ethenylphenol** (also known as 2-vinylphenol or 2-hydroxystyrene) are critical in a laboratory setting to ensure the safety of personnel and prevent environmental contamination. This guide provides a step-by-step procedure for the proper disposal of **2-Ethenylphenol** waste, in line with safety best practices for hazardous phenolic compounds.

Immediate Safety and Hazard Information

2-Ethenylphenol is a hazardous chemical that requires careful handling. Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it presents several risks.^[1] In some cases, it is classified as toxic if swallowed and capable of causing severe skin burns and eye damage.^[1] Always consult the specific Safety Data Sheet (SDS) for the material you are using.

Key Chemical and Physical Properties

Property	Value	Source
CAS Number	695-84-1	[2] [3] [4]
Molecular Formula	C ₈ H ₈ O	[2] [3]
Molecular Weight	120.15 g/mol	[1]
Appearance	Colorless to light yellow liquid or solid	[3] [5]
Melting Point	29.5°C	[2] [4]
Boiling Point	108°C at 15 mmHg	[5]

GHS Hazard Classifications

Hazard Statement	Description
H301	Toxic if swallowed [1]
H314	Causes severe skin burns and eye damage [1]
H315	Causes skin irritation [1]
H317	May cause an allergic skin reaction [1]
H319	Causes serious eye irritation [1]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled [1]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe collection, storage, and disposal of **2-Ethenylphenol** waste.

Personal Protective Equipment (PPE)

Before handling **2-Ethenylphenol**, ensure you are wearing the appropriate PPE to minimize exposure risks.

- **Gloves:** Wear chemical-resistant gloves (e.g., nitrile or neoprene).
- **Eye Protection:** Use chemical safety goggles. If there is a splash risk, a face shield should also be worn.
- **Lab Coat:** A buttoned lab coat is mandatory.
- **Respiratory Protection:** If handling outside of a fume hood or if aerosols may be generated, use an appropriate respirator.

Waste Collection

Proper segregation and collection of waste are fundamental to safe disposal.

- **Liquid Waste:**
 - Collect all liquid waste containing **2-Ethenylphenol** in a designated, leak-proof, and chemically compatible container.
 - Do not pour **2-Ethenylphenol** waste down the drain.
 - The container should have a secure screw-top cap.
- **Solid Waste:**
 - Collect all contaminated solid waste, such as pipette tips, gloves, and absorbent materials, in a separate, clearly labeled, puncture-resistant container.
 - Ensure this container can be securely sealed to prevent the release of vapors.

Waste Storage and Labeling

Proper storage and labeling prevent accidental mixing of incompatible chemicals and ensure regulatory compliance.

- **Storage Location:** Store waste containers in a designated, well-ventilated area, such as a satellite accumulation area or a chemical waste storage cabinet. Keep them away from incompatible materials like strong oxidizing agents.

- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-Ethenylphenol**" or "2-Vinylphenol".
 - List all constituents of the waste mixture, including solvents and their approximate percentages.
 - Indicate the relevant hazards (e.g., "Toxic," "Corrosive").
 - Keep the container closed at all times, except when adding waste.

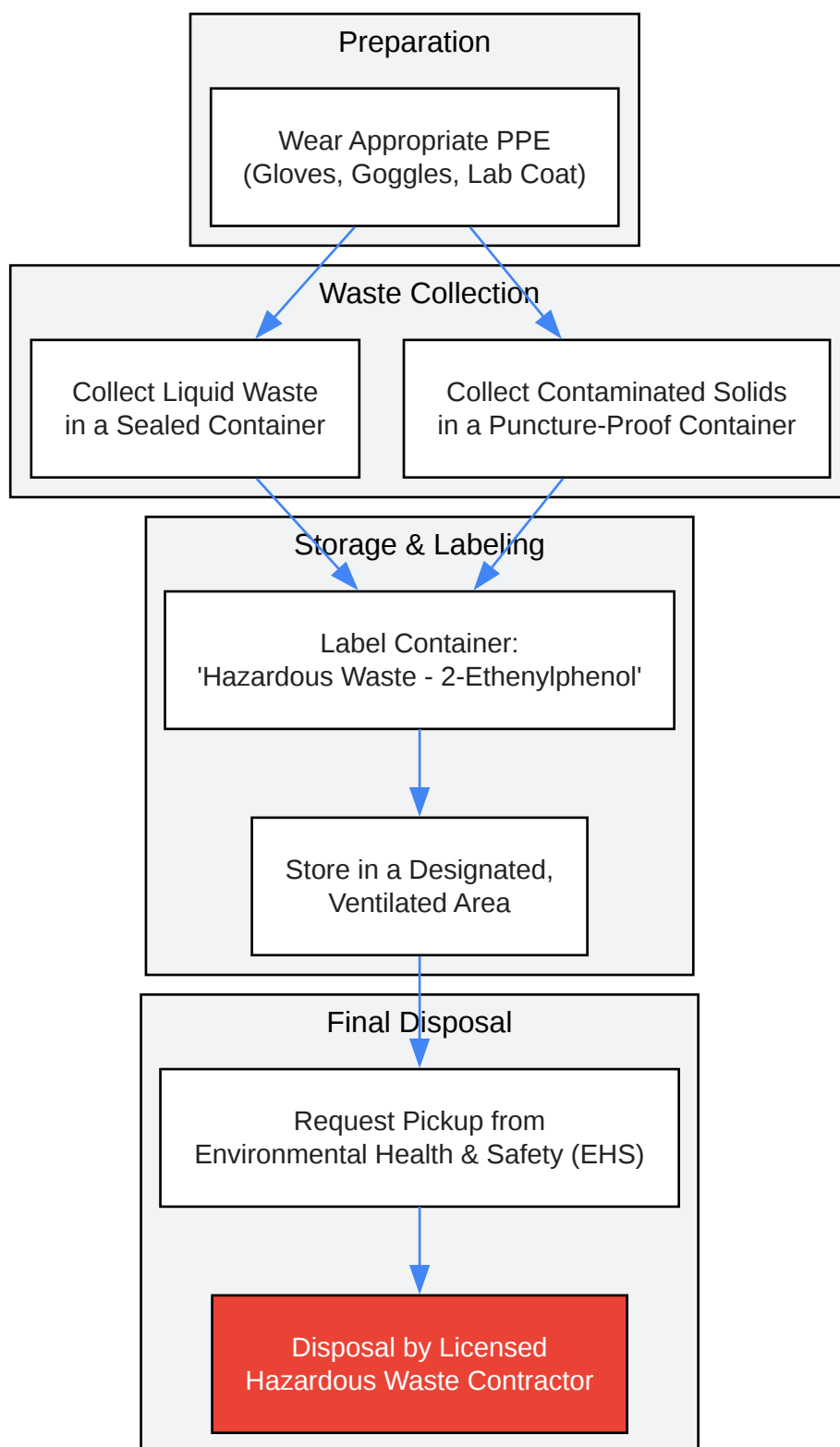
Final Disposal Procedure

The final disposal of **2-Ethenylphenol** must be handled by trained professionals.

- Contact Environmental Health and Safety (EHS): When the waste container is nearly full (around 90%), contact your institution's EHS or equivalent department to arrange for a hazardous waste pickup.
- Professional Disposal: **2-Ethenylphenol** waste must be disposed of through a licensed hazardous waste disposal company. The most common method for this type of organic waste is high-temperature incineration at a permitted facility.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2-Ethenylphenol** waste.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **2-Ethenylphenol** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Ethenylphenol | C₈H₈O | CID 135442 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Hydroxystyrene | 695-84-1 | lookchem [lookchem.com]
- 3. chembk.com [chembk.com]
- 4. 2-Hydroxystyrene CAS#: 695-84-1 [m.chemicalbook.com]
- 5. 2-Vinylphenol 695-84-1 | TCI AMERICA [tcichemicals.com]
- To cite this document: BenchChem. [Proper Disposal of 2-Ethenylphenol: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127231#2-ethenylphenol-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com